

TPCA-1 IC₅₀ and Selectivity Data

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Compound Focus: TPCA-1

CAS No.: 507475-17-4

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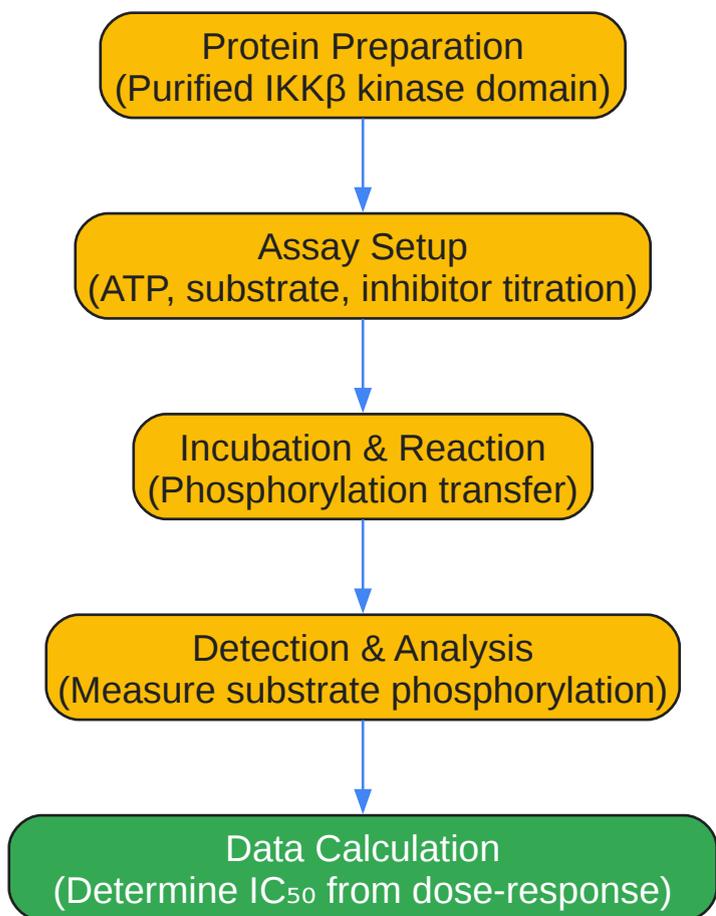
The table below summarizes the key quantitative data for **TPCA-1**:

Target	Reported IC ₅₀ Value	Experimental Context	Source
IKKβ (IKK2)	17.9 nM	In vitro kinase assay	[1]
IKKβ (IKK2)	Low micromolar range (specific value not stated)	In vitro kinase assay for MRCKα and MRCKβ; precise IC ₅₀ for IKKβ not provided in the excerpt.	[2]

The data from Cell Signaling Technology specifies that **TPCA-1** is a potent and specific inhibitor of IKKβ [1]. The early research on MRCK kinases also identified **TPCA-1** as an inhibitor, though the reported activity was in the low micromolar range for those targets, suggesting a degree of selectivity for IKKβ over MRCK kinases [2].

Experimental Validation Methodology

The validated IC₅₀ value of 17.9 nM was obtained through a standard **in vitro kinase assay** [1]. The foundational crystal structure study provides a visual representation of how **TPCA-1** binds to a kinase, which is key to understanding its mechanism. The general workflow for such experiments is outlined below:

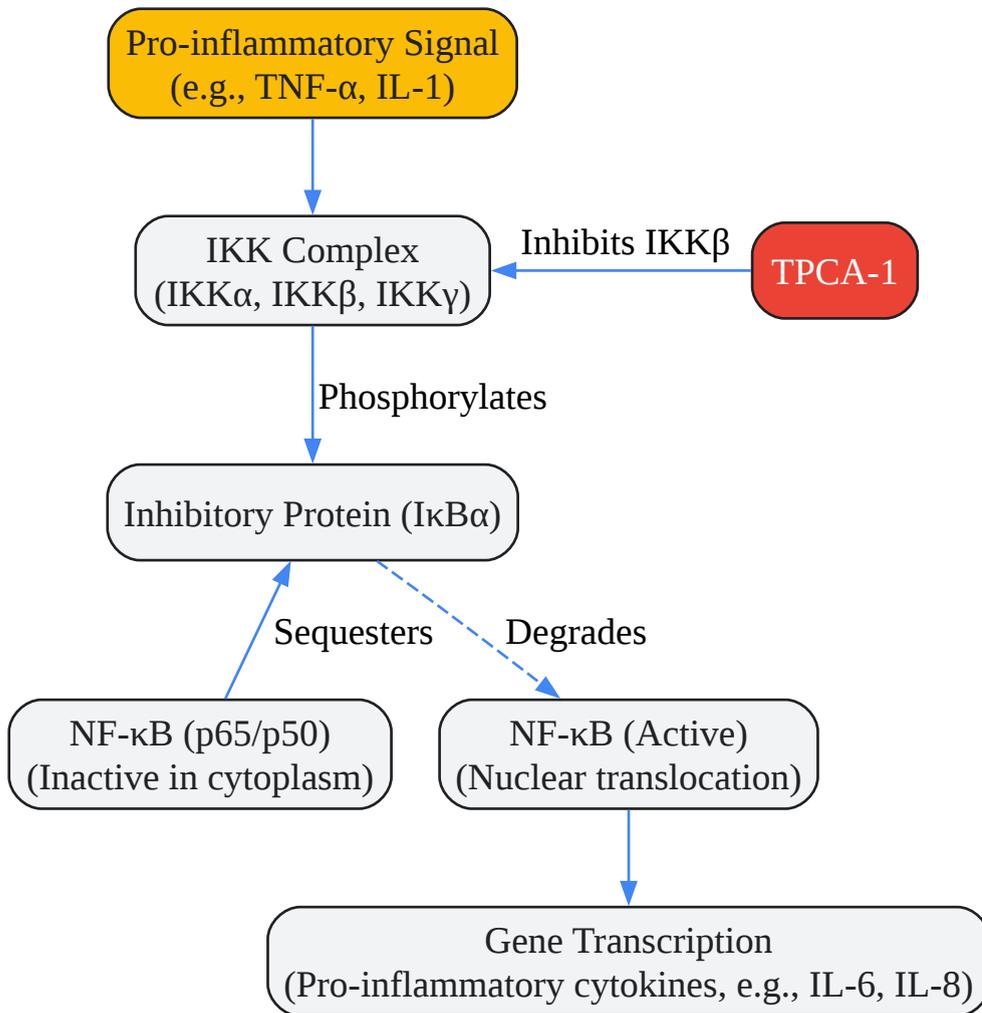


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This biochemical assay directly measures the ability of **TPCA-1** to inhibit IKKβ-mediated phosphorylation of a substrate. The crystal structure of a related kinase (MRCKβ) in complex with **TPCA-1** confirms that the compound acts by binding to the kinase's active site, which is a conserved feature among kinases [2].

TPCA-1 in the NF-κB Signaling Pathway

TPCA-1 exerts its primary effects by selectively inhibiting IKKβ within the NF-κB signaling pathway. The following diagram illustrates this mechanism and its functional consequences:



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By inhibiting IKKβ, **TPCA-1** prevents the degradation of IκB, thereby trapping NF-κB in the cytoplasm and blocking the expression of pro-inflammatory genes [3] [1]. This mechanism underpins its use in various disease models.

Research Applications and Considerations

The high potency and selectivity of **TPCA-1** for IKKβ make it a valuable tool compound for research. Its effects have been studied in models of:

- **Cancer Biology:** **TPCA-1** can inhibit cancer cell proliferation and viability, and sensitize tumor cells to apoptosis [4] [3].

- **Inflammatory Diseases:** It has shown efficacy in reducing inflammation in models of arthritis and other inflammatory conditions [5] [1].
- **Cell Therapy: TPCA-1** is used to modulate the secretome of mesenchymal stromal cells (MSCs) to enhance their therapeutic potential [6] [7].

When using **TPCA-1**, it is typically reconstituted in DMSO. A common stock concentration is 15 mM, with working concentrations often in the low micromolar range (e.g., 1-10 μ M) in cell-based assays [6] [1]. These concentrations are consistent with its nanomolar IC₅₀, considering cellular uptake and pathway engagement.

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